

# A Comprehensive Technical Guide to 1-Methoxy-1,3-butadiene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Methoxy-1,3-butadiene

Cat. No.: B8710913

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## Introduction

**1-Methoxy-1,3-butadiene** is a valuable reagent in organic synthesis, primarily utilized as an electron-rich diene in cycloaddition reactions. Its substituted diene structure allows for the regio- and stereocontrolled formation of six-membered rings, a common motif in many natural products and pharmaceutically active compounds. This technical guide provides an in-depth overview of its chemical properties, synthesis, key reactions, and safety protocols, tailored for professionals in research and development.

## Chemical Identity and Properties

**1-Methoxy-1,3-butadiene** is a colorless to light yellow liquid. The presence of the methoxy group significantly influences its reactivity, making it a more nucleophilic diene compared to the unsubstituted 1,3-butadiene. This compound exists as a mixture of (E) and (Z) isomers, with distinct CAS numbers for each stereoisomer and the general mixture.

## Table 1: Chemical Identifiers

Identifier	Value
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sup>[1][2][3]</sup>
Molecular Weight	84.12 g/mol <sup>[1][2][3]</sup>
CAS Number (Isomer unspecified)	3036-66-6 <sup>[1][2][3]</sup>
(E)-isomer CAS Number	10034-09-0
(Z)-isomer CAS Number	19774-38-0
EC Number	221-234-1 <sup>[2]</sup>
Beilstein/REAXYS Number	1420823 <sup>[2]</sup>

## Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to very dark yellow liquid
Boiling Point	91 °C (lit.) <sup>[1]</sup>
Density	0.83 g/mL at 25 °C (lit.) <sup>[1]</sup>
Refractive Index (n <sub>20/D</sub> )	1.464 (lit.) <sup>[1]</sup>
Flash Point	-6 °C (closed cup) <sup>[2]</sup>
Solubility	Soluble in chloroform <sup>[1]</sup>
Storage Temperature	2-8°C <sup>[2]</sup>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Methoxy-1,3-butadiene** and its reaction products.

## Table 3: NMR Spectral Data

Nucleus	Chemical Shift ( $\delta$ ) ppm	Notes
$^1\text{H}$ NMR	Data for cis and trans isomers have been analyzed in detail. Long-range couplings involving the methoxy protons are reported as: $^4\text{J}(\text{HCOCH}) = -0.34$ Hz, $^5\text{J}(\text{HCOCH}) = -0.29$ Hz, and $^6\text{J}(\text{HCOCCCH}) = +/-0.12$ Hz for the trans isomer.	
$^{13}\text{C}$ NMR	The proton-coupled $^{13}\text{C}$ NMR spectra are consistent with a planar conformation for the methoxy group. The OMe $^{13}\text{C}$ chemical shift is sensitive to the s-syn or s-anti orientation.	

**Table 4: IR Spectral Data**

Wavenumber ( $\text{cm}^{-1}$ )	Assignment
~3100-2900	C-H stretching (alkenyl and alkyl)
~1650-1580	C=C stretching (conjugated diene)
~1250-1000	C-O stretching (ether)

## Experimental Protocols

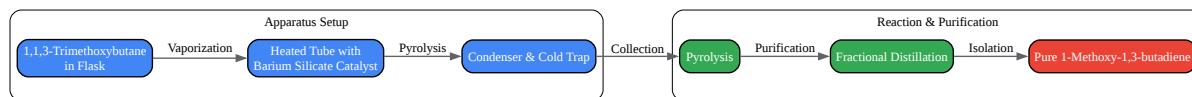
### Synthesis of 1-Methoxy-1,3-butadiene

A common laboratory-scale synthesis involves the pyrolysis of 1,1,3-trimethoxybutane. This procedure provides a reliable method for obtaining the desired diene.

Protocol: Pyrolysis of 1,1,3-Trimethoxybutane

- Apparatus Setup: A pyrolysis apparatus is assembled consisting of a flask to heat the starting material, a heated tube packed with a catalyst, a condenser, and a receiving flask cooled in an ice bath.

- Catalyst: A synthetic barium silicate catalyst (e.g., BaO:5SiO<sub>2</sub>) is packed into the pyrolysis tube.
- Pyrolysis: 1,1,3-Trimethoxybutane is heated and the vapors are passed over the heated catalyst. The temperature of the catalyst bed is a critical parameter and should be optimized.
- Product Collection: The pyrolysate is collected in the cooled receiving flask.
- Purification: The collected liquid is then purified by fractional distillation to yield **1-Methoxy-1,3-butadiene**. Yields of up to 80% have been reported.



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### Synthesis of **1-Methoxy-1,3-butadiene** via Pyrolysis.

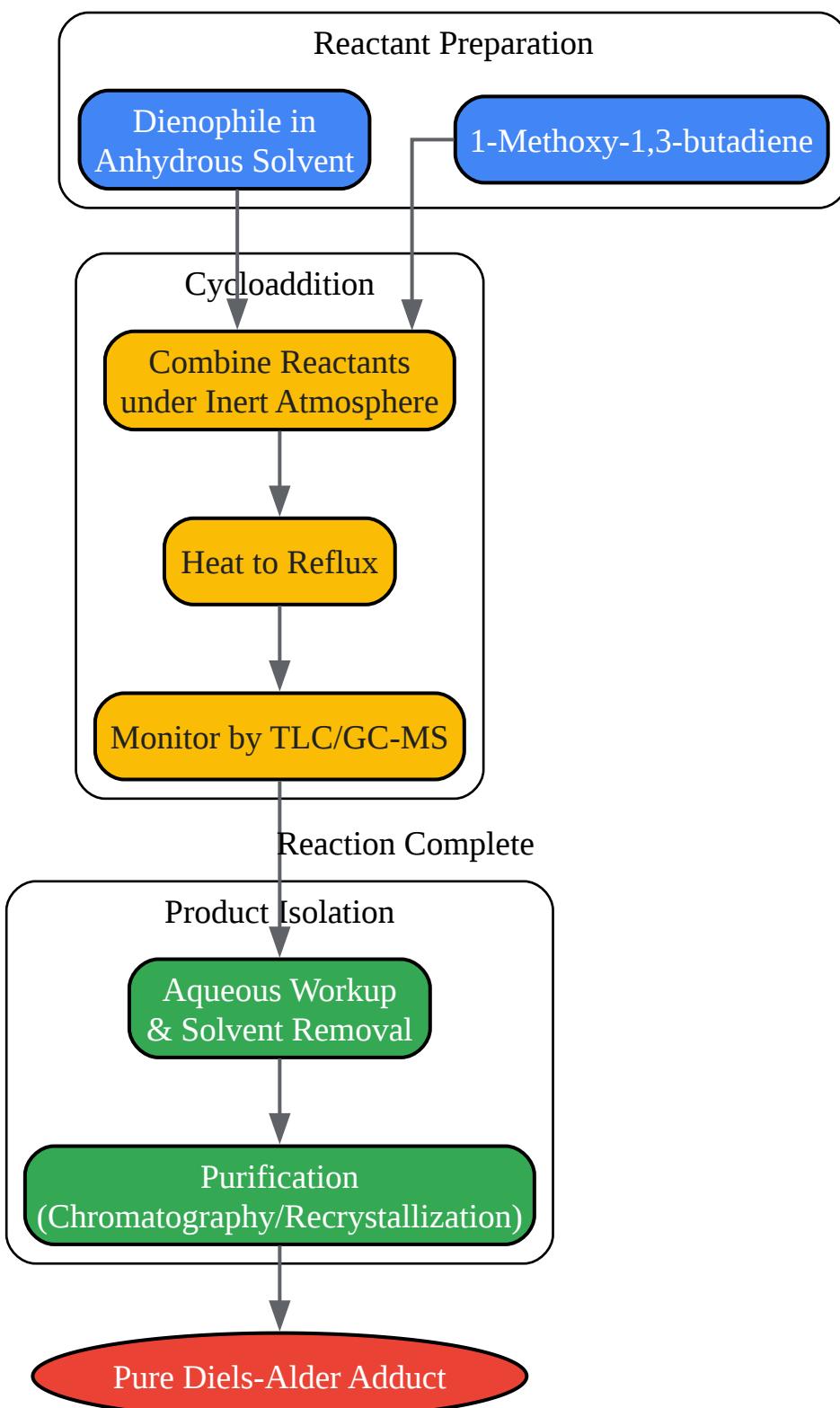
## Diels-Alder Reaction: A Representative Protocol

The Diels-Alder reaction is a cornerstone of the application of **1-Methoxy-1,3-butadiene**. The following is a general protocol for its reaction with an activated dienophile, such as maleic anhydride.

### Protocol: Diels-Alder Cycloaddition

- Reaction Setup: To a dry, round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), add the dienophile (1.0 equivalent).
- Solvent Addition: Add an appropriate anhydrous solvent (e.g., toluene, xylene) to dissolve the dienophile.

- Diene Addition: Add **1-Methoxy-1,3-butadiene** (1.0 - 1.2 equivalents) to the solution.
- Reaction: Heat the reaction mixture to the desired temperature (reflux is common) and monitor the reaction progress using a suitable technique such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: Once the reaction is complete, cool the mixture to room temperature. The workup procedure will vary depending on the product's properties but typically involves:
  - Removal of the solvent under reduced pressure.
  - Dissolving the residue in an organic solvent (e.g., ethyl acetate) and washing with water and brine.
  - Drying the organic layer over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ).
  - Filtering and concentrating the solution to obtain the crude product.
- Purification: Purify the crude product by a suitable method, such as recrystallization or column chromatography, to obtain the desired Diels-Alder adduct.



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General Workflow for a Diels-Alder Reaction.

## Safety and Handling

**1-Methoxy-1,3-butadiene** is a highly flammable liquid and vapor. It should be handled in a well-ventilated fume hood, away from ignition sources. Personal protective equipment (PPE), including safety glasses, flame-retardant lab coat, and appropriate gloves, must be worn.

### Hazards:

- Flammability: Highly flammable liquid and vapor.[2]
- Toxicity: Harmful if swallowed. May cause eye and skin irritation upon prolonged contact.
- Reactivity: May form explosive peroxides upon prolonged exposure to air. Ethers can react violently with strong oxidizing agents.

### Storage:

- Store in a cool, dry, well-ventilated area away from heat and direct sunlight.
- Keep the container tightly closed.
- Store under an inert atmosphere to prevent peroxide formation.
- Recommended storage temperature is between 2-8°C.[2]

### Spill and Disposal:

- In case of a spill, remove all ignition sources and ventilate the area. Absorb the spill with an inert material and dispose of it as hazardous waste in accordance with local, state, and federal regulations.

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